

In-Depth Technical Guide: Structure and Function of CDK2 Degradator Compound 5

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Compound of Interest

Compound Name: CDK2 degrader 5

Cat. No.: B15585598

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For: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the structure, mechanism of action, and preclinical characterization of CDK2 degrader compound 5, a potent and selective heterobifunctional degrader of Cyclin-Dependent Kinase 2 (CDK2). All data and protocols are synthesized from publicly available scientific literature and vendor technical data sheets.

Core Structure and Chemical Properties

CDK2 degrader compound 5, also referred to as compound 37 in key scientific literature, is a Proteolysis Targeting Chimera (PROTAC). Its structure is comprised of three key components: a ligand that binds to CDK2, a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase, and a linker that connects these two moieties.

Chemical Structure:

The definitive structure of CDK2 degrader compound 5 (compound 37) is presented in the primary scientific literature. A discrepancy exists in the molecular formula provided by some commercial vendors for the compound associated with CAS number 2923574-11-0. For the

purpose of this guide, the structure and properties are based on the peer-reviewed publication by Collier et al. (2025).

Physicochemical Properties:

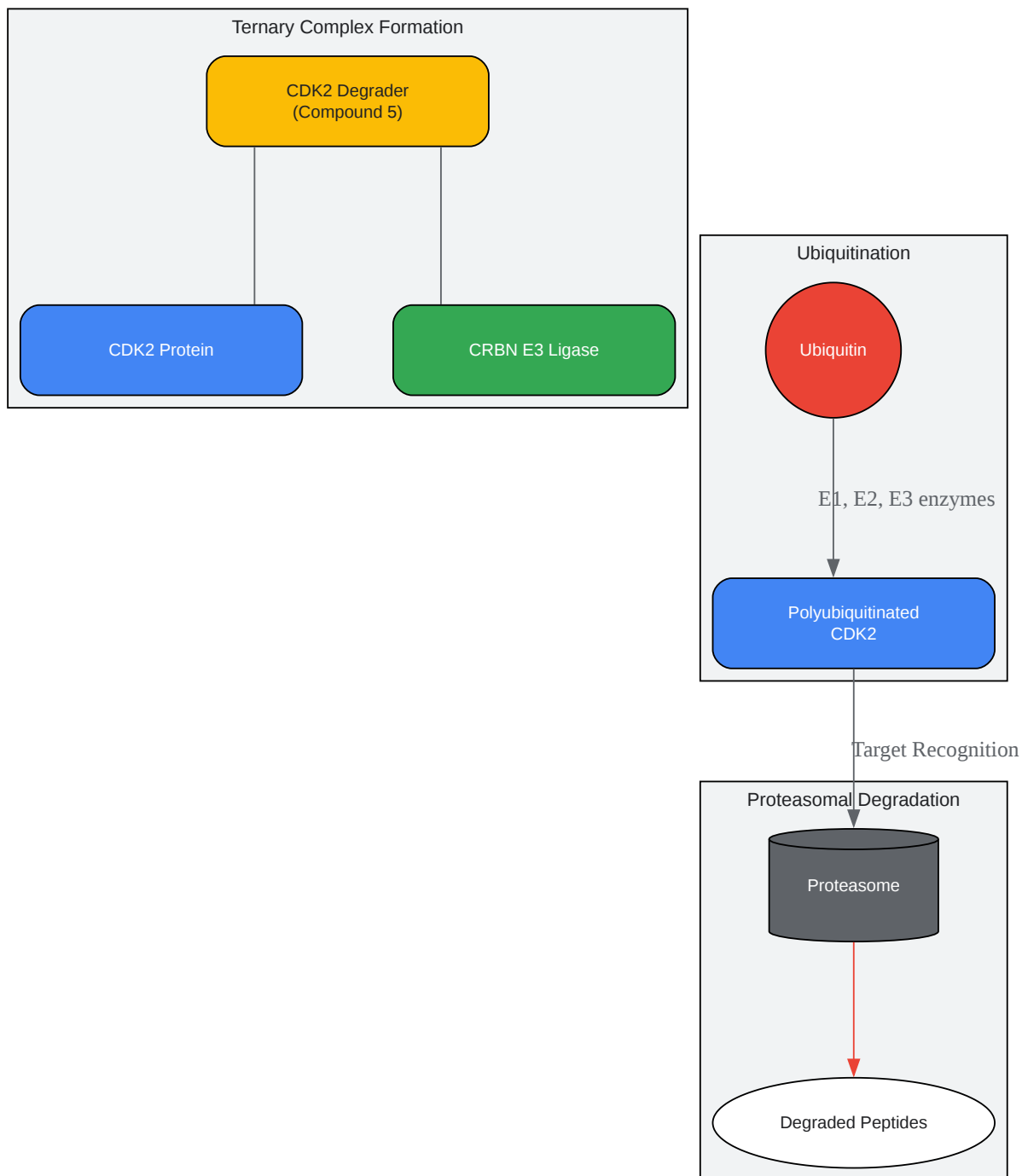
Property	Value	Reference
CAS Number	2923574-11-0	MedChemExpress[1]
Molecular Formula	C40H50F4N8O5S	ProbeChem[2]
Molecular Weight	830.94 g/mol	ProbeChem[2]
Solubility	Soluble in DMSO	MedChemExpress[1]

Mechanism of Action: Targeted Protein Degradation

As a heterobifunctional degrader, compound 5 does not inhibit CDK2 through traditional enzymatic blockade. Instead, it hijacks the cell's natural protein disposal system, the ubiquitin-proteasome pathway, to specifically eliminate CDK2.

The mechanism involves the formation of a ternary complex between CDK2, compound 5, and the CRBN E3 ligase. This proximity, induced by the degrader, leads to the polyubiquitination of CDK2. The ubiquitin tags act as a signal for the proteasome, which then recognizes and degrades the CDK2 protein. This event-driven pharmacology allows for a prolonged duration of action that can persist even after the compound has been cleared.[3]

Mechanism of Action of CDK2 Degradar Compound 5

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Mechanism of Action of CDK2 Degradar Compound 5

Quantitative Data

The following tables summarize the in vitro and in vivo activity of CDK2 degrader compound 5 (referred to as compound 37 in the primary literature).

Table 1: In Vitro Degradation and Potency

Parameter	Cell Line	Value	Reference
CDK2 DC50	TOV21G	17 nM	Collier et al., 2025
CDK1 DC50	TOV21G	2130 nM	Collier et al., 2025
CDK4 DC50	TOV21G	1276 nM	Collier et al., 2025
CDK6 DC50	TOV21G	>10,000 nM	Collier et al., 2025
CDK9 DC50	TOV21G	>10,000 nM	Collier et al., 2025
pRB IC50	MKN1	23 nM	Collier et al., 2025
pRB IC90	MKN1	110 nM	Collier et al., 2025
pRB I _{max}	MKN1	91%	Collier et al., 2025
D _{max} (HiBiT Assay)	Not Specified	>50% and ≤80%	MedChemExpress[1]
Antiproliferative IC50 (CCNE1-amplified)	MKN1	9 nM	Collier et al., 2025
Antiproliferative IC50 (CCNE1-non-amplified)	TOV21G	5760 nM	Collier et al., 2025

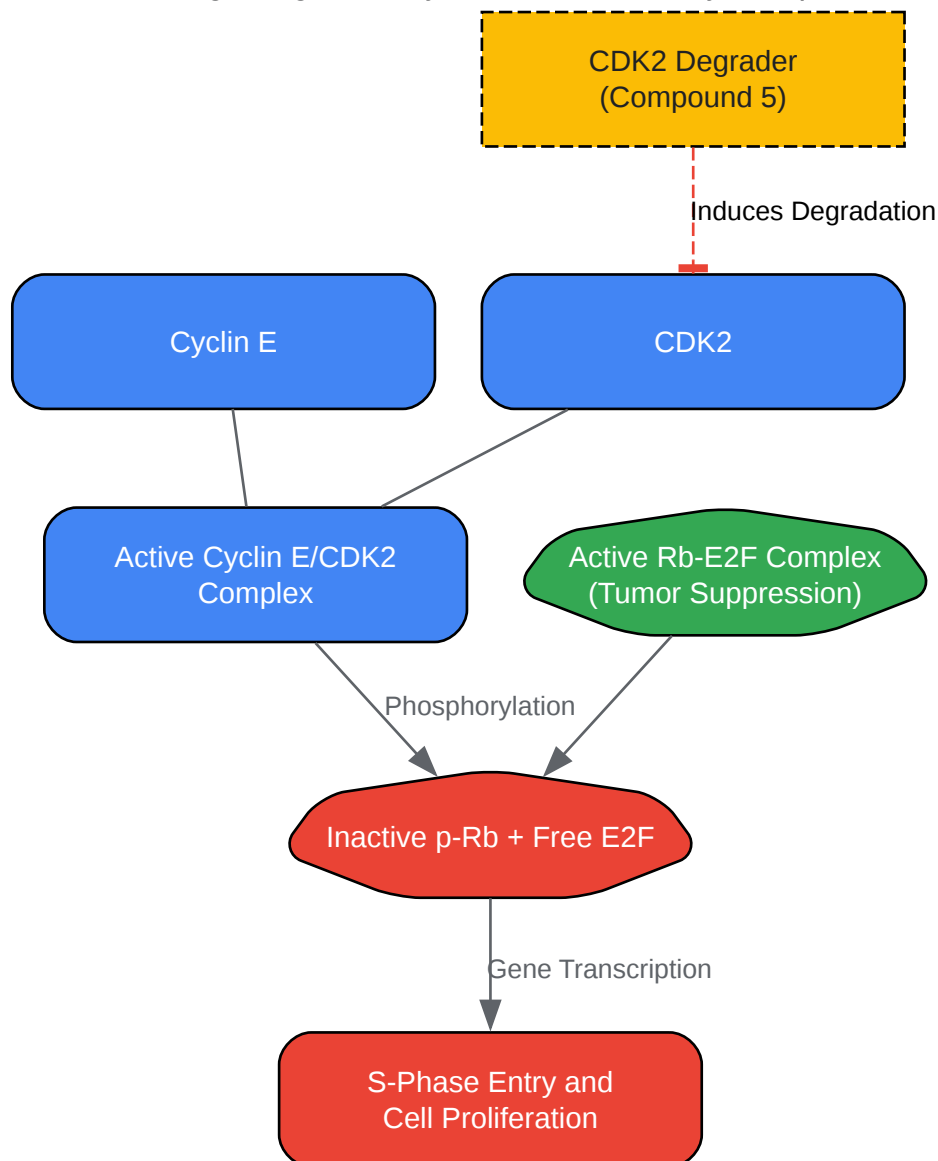
Table 2: In Vivo Efficacy in Xenograft Models

Animal Model	Cell Line	Dosing	Outcome	Reference
Mouse Xenograft	HCC1569 (CCNE1-amplified)	30 mg/kg BID	95% Tumor Growth Inhibition (TGI)	ProbeChem[2]
Mouse Xenograft	HCC1569 (CCNE1-amplified)	50 mg/kg BID	5% Tumor Regression	ProbeChem[2]
Mouse Xenograft	MKN1	50 mg/kg BID	90% CDK2 degradation and 90% pRB inhibition	ProbeChem[2]

Signaling Pathway

CDK2 is a critical regulator of the cell cycle, particularly at the G1/S transition. It forms a complex with Cyclin E, which then phosphorylates the Retinoblastoma (Rb) protein. Phosphorylation of Rb leads to its inactivation and the release of the E2F transcription factor, which promotes the expression of genes required for DNA replication and S-phase entry. By degrading CDK2, compound 5 prevents Rb phosphorylation, keeping it in its active, tumor-suppressive state, thereby arresting the cell cycle.

CDK2/Rb Signaling Pathway and Intervention by Compound 5

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CDK2/Rb Signaling Pathway and Intervention by Compound 5

Experimental Protocols

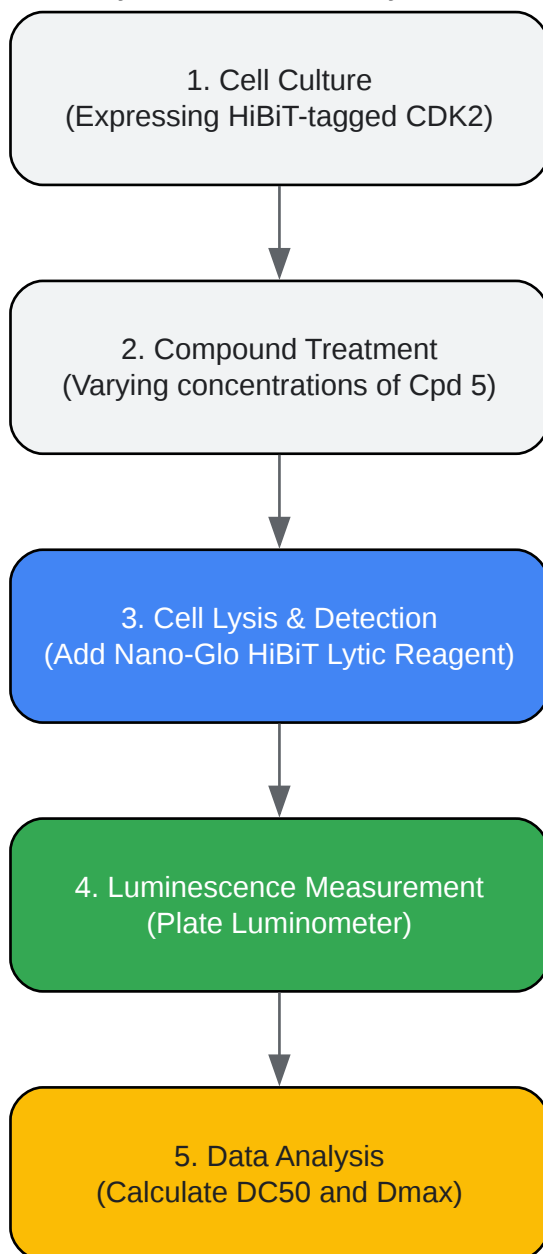
The following are generalized protocols for key experiments cited in the characterization of CDK2 degrader compound 5, based on standard methodologies in the field. For compound-specific details, refer to the primary publications.

HiBiT Lytic Detection Assay for Protein Degradation

This protocol is used to quantify the amount of a HiBiT-tagged protein in cell lysates.

Workflow:

HiBiT Lytic Detection Assay Workflow



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HiBiT Lytic Detection Assay Workflow

Methodology:

- **Cell Preparation:** Seed cells engineered to endogenously express HiBiT-tagged CDK2 in a multi-well plate (e.g., 96-well white, clear-bottom plates) and culture under standard conditions.
- **Compound Addition:** Treat cells with a serial dilution of CDK2 degrader compound 5. Include vehicle-only (e.g., DMSO) controls. Incubate for a specified period (e.g., 24 hours).
- **Lysis and Detection:** Equilibrate the plate to room temperature. Prepare the Nano-Glo® HiBiT® Lytic Reagent according to the manufacturer's instructions. Add the reagent to each well.
- **Signal Measurement:** Incubate the plate for a short period at room temperature with gentle shaking to ensure complete lysis and signal generation. Measure luminescence using a plate-reading luminometer.
- **Data Analysis:** Normalize the luminescence signals to the vehicle-treated controls. Plot the normalized values against the compound concentration and fit to a dose-response curve to determine the DC50 (concentration at which 50% degradation is achieved) and Dmax (maximum degradation percentage).

In Vivo Tumor Xenograft Model

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of a compound in a mouse xenograft model.

Methodology:

- **Cell Implantation:** Subcutaneously implant a suspension of a human cancer cell line (e.g., HCC1569, which has CCNE1 amplification) into the flank of immunocompromised mice (e.g., nude or NSG mice).
- **Tumor Growth and Randomization:** Monitor tumor growth regularly using calipers. Once tumors reach a predetermined average size (e.g., 150-200 mm³), randomize the mice into treatment and vehicle control groups.
- **Compound Administration:** Administer CDK2 degrader compound 5 via the desired route (e.g., oral gavage, BID - twice daily) at specified dose levels. The vehicle group receives the

formulation without the active compound.

- **Efficacy Monitoring:** Measure tumor volumes and body weights periodically throughout the study.
- **Pharmacodynamic Analysis:** At the end of the study, or at specified time points, tumors can be harvested for analysis of target engagement, such as measuring the levels of CDK2 and phosphorylated Rb via Western blot or immunohistochemistry.
- **Data Analysis:** Calculate tumor growth inhibition (TGI) or tumor regression for each treatment group compared to the vehicle control. Statistical analysis is performed to determine the significance of the observed anti-tumor effects.

Synthesis

The synthesis of CDK2 degrader compound 5 (compound 37) is a multi-step process involving the preparation of the CDK2-binding moiety, the CRBN ligand, and the linker, followed by their conjugation. For detailed synthetic schemes and characterization data, please refer to the supporting information of the primary publication by Collier et al., 2025 in the Journal of Medicinal Chemistry.

Conclusion

CDK2 degrader compound 5 is a highly potent and selective heterobifunctional degrader that effectively induces the degradation of CDK2. Its mechanism of action, leading to the stabilization of the Rb tumor suppressor, translates to significant anti-proliferative activity in cancer cells with amplified Cyclin E1 and robust anti-tumor efficacy in preclinical xenograft models. These characteristics highlight its potential as a promising therapeutic agent for cancers dependent on CDK2 signaling. Further investigation and clinical development are warranted to fully elucidate its therapeutic utility.

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References

- [1. US20080076921A1 - Inhibitors of bruton's tyrosine kinase - Google Patents \[patents.google.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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